

In-Depth Technical Guide to the Fundamental Properties of Silver Citrate Hydrate

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Compound of Interest

Compound Name: *silver;hydrate*

CAS No.: *61003-60-9*

Cat. No.: *B14613039*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of silver citrate hydrate, a compound of significant interest in the pharmaceutical and medical fields. It details its chemical and physical characteristics, synthesis methodologies, and antimicrobial mechanisms, presenting quantitative data and experimental protocols for scientific and research applications.

Chemical and Physical Properties

Silver citrate hydrate is a silver salt of citric acid, recognized for its potent antimicrobial properties.^[1] It typically presents as a white to off-white or light grey crystalline powder.^{[2][3]} The compound is sensitive to light, which can cause it to darken.^[4]

Quantitative Data Summary

A summary of the key quantitative properties of silver citrate hydrate is presented in Table 1. This data is essential for experimental design, formulation development, and quality control.

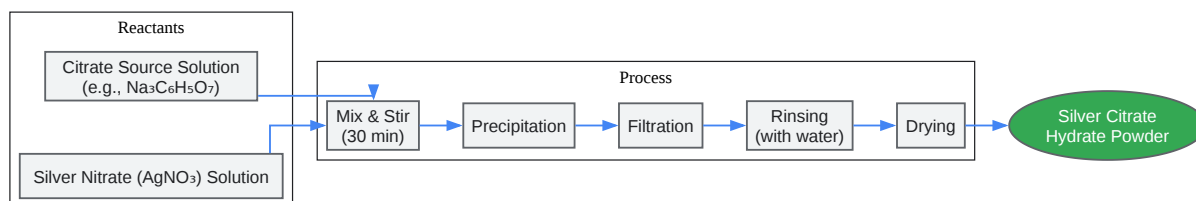
Property	Value	References
Chemical Formula	$\text{Ag}_3\text{C}_6\text{H}_5\text{O}_7 \cdot x\text{H}_2\text{O}$	[1][2]
CAS Number	206986-90-5	[2]
Molecular Weight	512.7 g/mol (anhydrous basis)	[2][5]
Appearance	White to off-white/light grey powder	[2][3][5]
Melting Point	170 °C (decomposes)	[2][3][5]
Solubility in Water	1 part in 3500 parts water (~0.285 g/L or 285 ppm of Ag^+)	[3][6][7]
Solubility in Citric Acid	Solubility increases significantly in citric acid solutions. A maximum Ag(I) concentration of 23-25 g/L is achievable in ≥ 4 mol/L citric acid.	[6]
Silver (Ag) Content	$\geq 55 - 65 \%$	[2]
Storage	Room temperature, in a dry, cool, well-ventilated place, protected from light.	[1][8]

Synthesis and Manufacturing

Silver citrate hydrate is typically synthesized via precipitation from an aqueous solution. Several routes have been established, primarily involving the reaction of a silver salt (commonly silver nitrate) with a citrate source.

Synthesis Workflow

The general workflow for the synthesis of silver citrate hydrate involves the controlled precipitation of the compound from aqueous solutions of its precursors, followed by separation and drying.



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Caption: General experimental workflow for the synthesis of silver citrate hydrate.

Experimental Protocols

Detailed methodologies for common synthesis routes are provided below. Stoichiometric amounts of analytical grade chemicals are typically dissolved in deionized or reverse osmosis water.^[6]

2.2.1 Sodium Citrate Route This is a direct precipitation method involving the reaction between silver nitrate and sodium citrate.^{[6][7]}

- Protocol:
 - Prepare separate aqueous solutions of silver nitrate (AgNO_3) and sodium citrate ($\text{Na}_3\text{C}_6\text{H}_5\text{O}_7$) using stoichiometric amounts.
 - Mix the two solutions in a beaker under constant magnetic stirring.
 - Continue stirring for approximately 30 minutes to allow for the formation of a white precipitate of silver citrate.^[6]

- Separate the precipitate from the solution via filtration.
- Rinse the collected precipitate with water to remove any unreacted precursors or byproducts.
- Dry the final product.

2.2.2 Sodium Hydroxide (NaOH) Route In this method, sodium hydroxide is used to adjust the pH and facilitate the precipitation of silver citrate from a solution containing silver nitrate and citric acid.^[7]

- Protocol:
 - Prepare an aqueous solution containing silver nitrate and citric acid.
 - Slowly add a sodium hydroxide solution to the mixture to adjust the pH, inducing the precipitation of silver citrate.
 - Follow steps 3-6 from the Sodium Citrate Route for stirring, separation, rinsing, and drying.

2.2.3 Ammonium Hydroxide (NH₄OH) Route This route uses ammonium hydroxide to create favorable conditions for the precipitation of silver citrate.^[7]

- Protocol:
 - Prepare an aqueous solution containing silver nitrate and citric acid.
 - Introduce an ammonium hydroxide solution to the mixture to facilitate the precipitation of silver citrate.
 - Follow steps 3-6 from the Sodium Citrate Route for stirring, separation, rinsing, and drying.

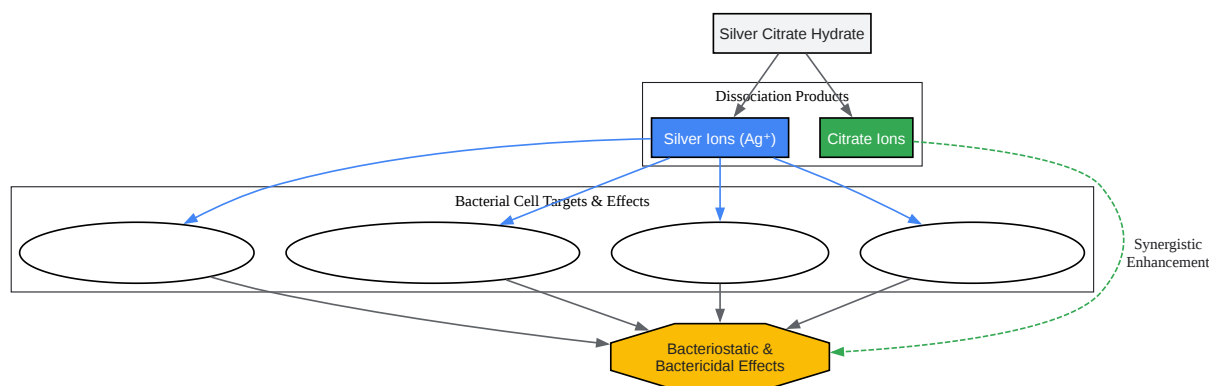
Synthesis Yield

The synthesis of silver citrate via these precipitation routes is highly efficient, with reported yields typically exceeding 98%.^[9] Discrepancies from a 100% yield are generally attributed to experimental error during product recovery.^[9]

Antimicrobial Mechanism of Action

The potent antimicrobial activity of silver citrate hydrate is a key attribute for its use in drug development and medical applications. This activity is attributed to the synergistic actions of both the silver ions (Ag^+) and the citrate ions ($\text{C}_6\text{H}_5\text{O}_7^{3-}$).^[6]

The primary mechanism involves the release of silver ions, which are known to be highly effective against a broad spectrum of gram-positive and gram-negative bacteria, yeasts, and molds.^{[3][10]} The citrate ion may also contribute to the overall antimicrobial effect and act as an antioxidant.^{[6][7]}



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Caption: Proposed antimicrobial mechanism of action for silver citrate hydrate.

The mechanisms by which silver ions exert their antimicrobial effects include:

- **Cell Wall and Membrane Damage:** Silver ions can adhere to and disrupt the bacterial cell wall and cytoplasmic membrane, leading to increased permeability and cell lysis.[\[10\]](#)[\[11\]](#)
- **Inhibition of Cellular Respiration:** They can interfere with respiratory enzymes, disrupting the electron transport chain and leading to the production of reactive oxygen species (ROS), which cause oxidative stress.[\[10\]](#)
- **Interaction with Biomolecules:** Once inside the cell, silver ions can bind to essential biomolecules like DNA and RNA, causing them to condense and inhibiting cell replication.[\[12\]](#)
- **Protein and Enzyme Inactivation:** Ag^+ ions have a high affinity for thiol (sulfhydryl) groups in proteins and enzymes, leading to their denaturation and inactivation.[\[11\]](#)

The citrate component may enhance these effects, and some studies suggest it possesses its own antimicrobial and antioxidant properties.[\[6\]](#)

Characterization Protocols

To confirm the identity, purity, and morphology of synthesized silver citrate hydrate, several analytical methods are employed.

- **X-Ray Diffraction (XRD):** Used to analyze the crystalline structure of the synthesized powder and confirm the formation of the correct silver citrate phase.[\[6\]](#)
- **Differential Scanning Calorimetry (DSC):** Employed to study the thermal properties of the compound, such as its decomposition temperature.[\[6\]](#)
- **Scanning Electron Microscopy (SEM):** Provides information on the surface morphology and particle shape of the silver citrate powder.[\[6\]](#)
- **Volumetric Titration:** Argentometric titration can be used to determine the total silver content in the final product, ensuring it meets purity specifications.[\[6\]](#)

Applications in Research and Drug Development

Silver citrate hydrate is a versatile compound with numerous applications in the medical and pharmaceutical sectors.

- **Antimicrobial Agent:** It is used as an active ingredient in wound dressings, topical antiseptic formulations, and medical device coatings to prevent and treat infections.[2][13]
- **Preservative:** Due to its broad-spectrum antimicrobial activity, it serves as a preservative in cosmetics, deodorants, and other personal care products.[3][13]
- **Controlled Release Systems:** Its low solubility in water is advantageous for developing formulations that provide a sustained release of silver ions for long-lasting antimicrobial action.[7]
- **Research Reagent:** In laboratory settings, it is used in the synthesis of other silver compounds and as a precursor for silver nanoparticles.[1][2] It is also explored for its potential as an enhancer for antioxidant and anticancer agents.[5]

Stability and Storage

Proper storage is crucial to maintain the integrity of silver citrate hydrate.

- **Storage Conditions:** The compound should be stored at room temperature in a tightly closed container, placed in a cool, dry, and well-ventilated area.[3][8]
- **Light Sensitivity:** It is sensitive to light and should be stored in opaque containers to prevent degradation.[1][4]
- **Incompatibilities:** It should be kept away from strong oxidizing agents.[3]
- **Stability in Solution:** While silver citrate has low water solubility, it can be dissolved in citric acid solutions to form stable silver citrate complexes.[6] However, solutions containing more than approximately 13 g/L of Ag^+ may experience crystallization over time.[6][7]

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